

Physical and chemical properties of Valencene

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Compound of Interest

Compound Name: Valencene

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Valencene: A Comprehensive Technical Guide

Valencene, a sesquiterpene hydrocarbon, is a significant contributor to the characteristic aroma of citrus fruits, most notably Valencia oranges.^[1] This technical guide provides an in-depth overview of the physical and chemical properties of **valencene**, tailored for researchers, scientists, and drug development professionals. The information is presented to facilitate easy comparison and understanding of its fundamental characteristics.

Core Physical and Chemical Properties

Valencene is a colorless to pale yellow oily liquid with a fresh, citrus, woody odor.^{[2][3][4]} It is a bicyclic sesquiterpene that is practically insoluble in water but soluble in organic solvents such as ethanol and oils.^{[1][2][3][5][6]} Its chemical stability is a key consideration, as terpenes can be susceptible to oxidation and polymerization, which may alter their sensory profile.^[7] For optimal preservation, it is recommended to store **valencene** in a cool, dry, and well-ventilated area in a tightly sealed container.^{[5][7]}

Quantitative Data Summary

The following tables summarize the key quantitative physical and chemical properties of **valencene**.

Identifier	Value	Source
IUPAC Name	(3R,4aS,5R)-4a,5-dimethyl-3-(prop-1-en-2-yl)-1,2,3,4,4a,5,6,7-octahydronaphthalene	[1]
CAS Number	4630-07-3	[1][8]
Molecular Formula	C ₁₅ H ₂₄	[1][2][9]
Molar Mass	204.357 g·mol ⁻¹	[1][4]

Physical Property	Value	Conditions	Source
Appearance	Colorless to pale yellow oily liquid	Standard	[1][2]
Boiling Point	123 °C	at 11 mmHg	[1][10]
274 °C	at 760 mmHg	[3][4][11]	
Density	0.914 - 0.919 g/mL	at 25 °C	[2]
0.92 g/mL	at 25 °C	[4][11]	
Refractive Index	1.498 - 1.508	at 20 °C	[2][3]
1.504	at 20 °C	[11]	
Vapor Pressure	0.011 mmHg	at 25 °C	[3]
0.0109 mmHg	at 23 °C	[8][9]	
Flash Point	100 °C (212 °F)	Closed Cup	[3][8][12]
Solubility in Water	0.05011 mg/L	at 25 °C (estimated)	[3][4]
logP (o/w)	6.494 (estimated)	[3]	
6.7	[8][9]		
Optical Rotation [α] _D ²²	+90°	neat	[11]

Experimental Protocols

While detailed, step-by-step experimental protocols for the determination of every physical property are extensive and beyond the scope of this guide, standard analytical methods are employed. These typically include:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** Used for the identification and quantification of **valencene** in complex mixtures, such as essential oils. The retention time and mass spectrum are compared to a known standard.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to elucidate and confirm the chemical structure of **valencene**.
- **Boiling Point Determination:** Performed under controlled pressure (e.g., at 11 mmHg or 760 mmHg) using standard laboratory distillation apparatus.
- **Density Measurement:** Determined using a pycnometer or a digital density meter at a specified temperature (e.g., 25 °C).
- **Refractive Index Measurement:** Measured using a refractometer at a specified temperature (e.g., 20 °C) and wavelength (typically the sodium D-line).

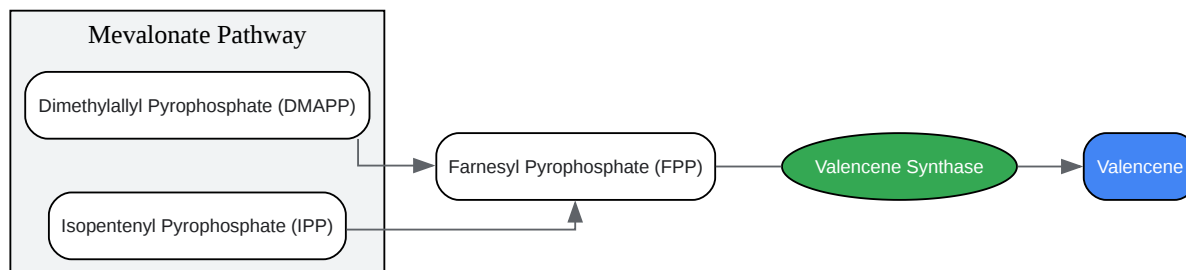
Biosynthesis and Chemical Transformation

Valencene is biosynthesized in plants from farnesyl pyrophosphate (FPP) through the action of a specific enzyme, **valencene** synthase.^{[1][13]} FPP itself is a key intermediate in the mevalonate (MVA) and methylerythritol phosphate (MEP) pathways, which are central to the biosynthesis of all isoprenoids.

Chemically, **valencene** is a valuable precursor for the synthesis of nootkatone, the principal aroma compound of grapefruit.^[1] This transformation is typically achieved through the oxidation of **valencene**.

Visualizations

The following diagrams illustrate the biosynthetic pathway of **valencene** and its conversion to nootkatone.



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Figure 1. Biosynthesis of **Valencene** from Farnesyl Pyrophosphate.



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Figure 2. Chemical Conversion of **Valencene** to Nootkatone.

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